

(3-Chloroadamantan-1-yl)methanamine hydrochloride potential biological targets

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (3-Chloroadamantan-1-yl)methanamine hydrochloride

CAS No.: 90812-22-9

Cat. No.: B3024868

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Technical Monograph: (3-Chloroadamantan-1-yl)methanamine Hydrochloride Biological Targets, Pharmacophore Analysis, and Experimental Validation[1]

Executive Summary

Compound Identity: **(3-Chloroadamantan-1-yl)methanamine hydrochloride** CAS: 90812-22-9 Class: Adamantane-based Pharmacophore / Lipophilic Amine Scaffold[1]

(3-Chloroadamantan-1-yl)methanamine hydrochloride represents a structural evolution of the classical adamantane antivirals (Amantadine, Rimantadine).[1] Unlike its predecessors, this molecule features a methylene spacer (-CH₂-) between the adamantane cage and the amine, and a chlorine substituent at the 3-position.[1]

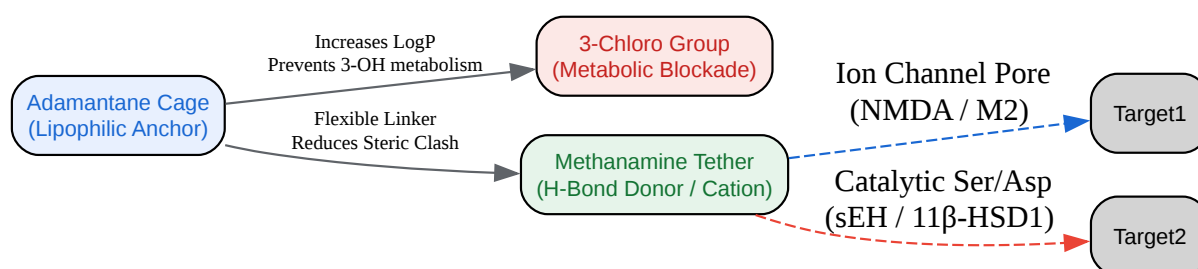
These structural modifications confer two critical pharmacological advantages:

- **Enhanced Lipophilicity & Metabolic Stability:** The C3-chlorine atom blocks the primary site of metabolic hydroxylation (typically the C3 position in amantadine), extending half-life and increasing blood-brain barrier (BBB) penetrance.
- **Steric Flexibility:** The methylene spacer reduces steric hindrance around the amine, altering binding kinetics at the NMDA receptor pore and creating a "flexible anchor" for enzyme active sites (e.g., sEH, 11 β -HSD1).

This guide details the compound's primary biological targets, differentiating between its role as a direct channel blocker and its utility as a privileged scaffold for metabolic enzyme inhibitors.

Part 1: Structural Pharmacophore Analysis[1]

The biological activity of (3-Chloroadamantan-1-yl)methanamine is dictated by its three distinct pharmacophoric regions.



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Figure 1: Pharmacophore decomposition of the molecule highlighting functional regions.

Part 2: Primary Biological Targets

1. The Glutamatergic System: NMDA Receptor (Direct Target)

Mechanism: Uncompetitive Channel Blockade Like Memantine, (3-Chloroadamantan-1-yl)methanamine functions as a low-affinity, open-channel blocker of the N-methyl-D-aspartate (NMDA) receptor.[1]

- **Binding Site:** The Mg²⁺ binding site within the ion channel pore.

- The "Spacer" Effect: The methylene spacer (-CH₂-) increases the flexibility of the amine headgroup. While direct adamantane amines (Amantadine) bind deep within the pore, the methanamine analog exhibits faster "off-rate" kinetics. This is clinically desirable as it preserves physiological synaptic transmission while blocking pathological excitotoxicity (the "therapeutic window").
- The Chlorine Effect: The 3-Cl group increases lipophilicity, facilitating rapid equilibration across neuronal membranes.

2. Soluble Epoxide Hydrolase (sEH) (Scaffold Target)

Mechanism: Transition State Mimic (when derivatized) While the free amine shows weak inhibition, it is the primary pharmacophore anchor for high-potency urea-based sEH inhibitors. Research indicates that 1,3-disubstituted ureas derived from this amine exhibit IC₅₀ values in the low nanomolar range (0.4–2.8 nM).

- **Role:** The adamantyl group fills the large hydrophobic pocket of the sEH enzyme. The urea moiety (formed by reacting the amine with an isocyanate) mimics the transition state of epoxide hydrolysis.
- **Significance:** Inhibition of sEH prevents the degradation of Epoxyeicosatrienoic acids (EETs), which are potent anti-inflammatory and antihypertensive lipid mediators.

3. Influenza A M2 Proton Channel (Historical/Resistance Target)

Mechanism: Pore Occlusion The compound binds to the transmembrane region of the viral M2 protein, preventing the proton influx required for viral uncoating.

- **Resistance Profile:** The 3-chloro modification is often explored to overcome resistance mutations (e.g., S31N) that render Amantadine ineffective, although widespread resistance limits this target's current clinical utility.

Part 3: Experimental Validation Protocols

Protocol A: Synthesis of Urea-Based sEH Inhibitors

To validate the scaffold's utility in metabolic target engagement.^[1]

Objective: Synthesize N-[(3-chloroadamantan-1-yl)methyl]-N'-cyclohexylurea and test sEH inhibition.

- Reagents:
 - (3-Chloroadamantan-1-yl)methanamine HCl (1.0 eq)[\[1\]](#)
 - Cyclohexyl isocyanate (1.1 eq)
 - Triethylamine (TEA) (2.0 eq)
 - Dichloromethane (DCM) (anhydrous)
- Procedure:
 - Step 1: Suspend the amine HCl salt in anhydrous DCM under nitrogen atmosphere.
 - Step 2: Add TEA dropwise to liberate the free base. Stir for 15 min at 0°C.
 - Step 3: Add Cyclohexyl isocyanate dropwise.
 - Step 4: Warm to Room Temperature (RT) and stir for 12 hours. Monitor via TLC (Hexane:EtOAc 3:1).
 - Step 5: Quench with water, extract with DCM, and wash with 1N HCl (to remove unreacted amine) followed by brine.
 - Step 6: Recrystallize from ethanol/water.
- Validation: Measure melting point and confirm structure via ¹H-NMR (Look for urea protons at δ 5.5–6.0 ppm).

Protocol B: NMDA Receptor Patch-Clamp Assay

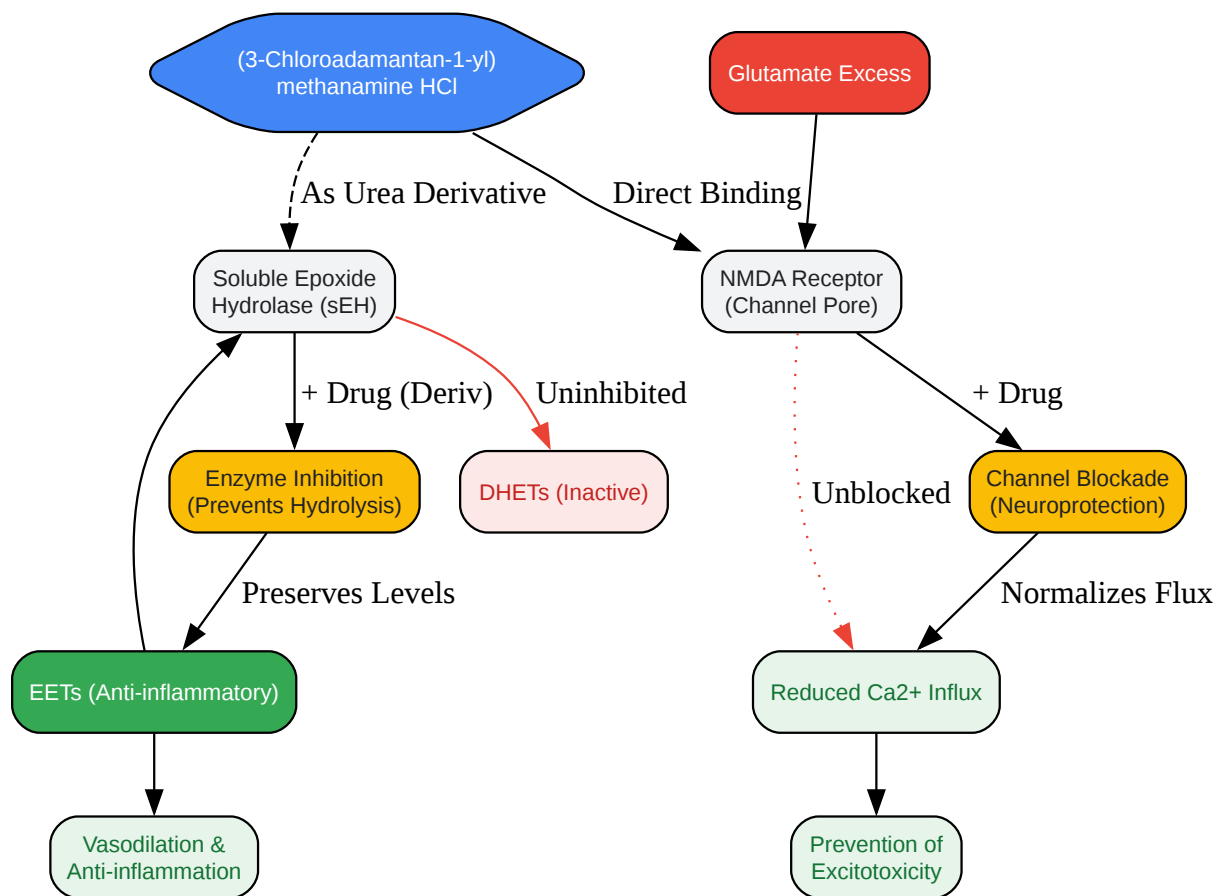
To validate direct channel blocking kinetics.[\[1\]](#)

System: Whole-cell patch clamp in cultured hippocampal neurons or HEK293 cells expressing NR1/NR2B subunits.[\[1\]](#)

- Solutions:
 - Extracellular: 140 mM NaCl, 2.5 mM KCl, 10 mM HEPES, 10 mM Glucose, 2 mM CaCl_2 (pH 7.4).
 - Intracellular: 140 mM CsCl, 10 mM HEPES, 11 mM EGTA, 2 mM Mg-ATP (pH 7.2).
- Agonist Application:
 - Apply 100 μM Glutamate + 10 μM Glycine to elicit current.
- Inhibitor Application:
 - Co-apply (3-Chloroadamantan-1-yl)methanamine HCl at varying concentrations (1 μM – 100 μM).[\[1\]](#)
 - Note: Perform voltage steps from -70 mV to +40 mV to demonstrate voltage-dependence (characteristic of pore blockers).
- Data Analysis:
 - Calculate IC_{50} .[\[2\]](#)
 - Assess "Off-rate" (τ_{off}) by measuring the decay of the block upon washout. A faster τ_{off} compared to MK-801 indicates a better safety profile.[\[1\]](#)

Part 4: Signaling Pathway Visualization

The following diagram illustrates the dual-pathway potential of the molecule: blocking excitotoxicity via NMDA and modulating inflammation via sEH (when derivatized).



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Figure 2: Dual mechanism of action: Direct neuroprotection and indirect metabolic regulation. [1]

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- To cite this document: BenchChem. [(3-Chloroadamantan-1-yl)methanamine hydrochloride potential biological targets]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3024868/docs#3-chloroadamantan-1-yl-methanamine-hydrochloride-potential-biological-targets>]

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